

Application Notes and Protocols for Retinaldehyde-Based Probes in Enzyme Profiling

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Compound of Interest

Compound Name: *a Retinal*

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These application notes provide a comprehensive guide to the use of retinaldehyde-based probes, specifically the activity-based probe LEI-945, for the profiling of retinaldehyde dehydrogenases (ALDHs). ALDH enzymes play a crucial role in cellular processes, including the biosynthesis of retinoic acid, and are implicated in various diseases, notably cancer. These protocols detail the synthesis of the probe, its application in cellular assays, and methods for quantitative analysis of enzyme activity.

Introduction to Retinaldehyde-Based Probes

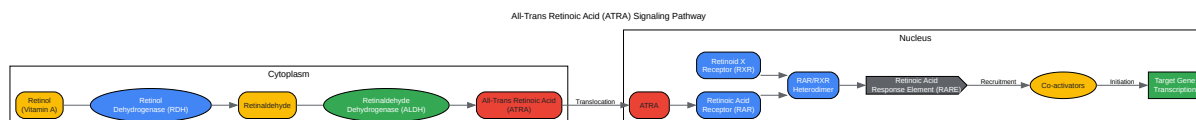
Retinaldehyde dehydrogenases are a superfamily of enzymes responsible for the oxidation of retinaldehyde to all-trans retinoic acid (ATRA), a key signaling molecule that regulates cell differentiation, proliferation, and apoptosis.[1][2][3][4] Dysregulation of ALDH activity is a hallmark of several cancers and is associated with cancer stem cell phenotypes and therapeutic resistance.[2][5]

Activity-based protein profiling (ABPP) is a powerful chemical proteomics strategy that utilizes covalent chemical probes to assess the functional state of enzymes within a complex biological system.[6][7][8] LEI-945 is a first-in-class retinal-based probe designed for the activity-based profiling of retinaldehyde dehydrogenases.[1][2] This probe consists of **a retinal** scaffold for enzyme recognition, a vinyl ketone warhead that covalently reacts with the catalytic cysteine in the active site of ALDHs, and an alkyne handle for the subsequent attachment of a reporter tag (e.g., a fluorophore or biotin) via click chemistry.[1][2]

The use of LEI-945 offers a significant advantage over traditional methods like immunoblotting or RT-PCR, as it directly measures enzyme activity rather than just protein or mRNA expression levels.[1] Furthermore, it has been shown to be superior to the widely used ALDEFLUOR assay in correlating ALDH isozyme activity with the cellular capacity to produce ATRA.[1][2]

Signaling Pathway

The enzymatic activity of retinaldehyde dehydrogenases is a critical step in the biosynthesis of all-trans retinoic acid (ATRA). ATRA, a derivative of vitamin A, is a potent signaling molecule that modulates gene expression by binding to nuclear receptors. The canonical ATRA signaling pathway is initiated by the conversion of retinol (Vitamin A) to retinaldehyde, which is then irreversibly oxidized by ALDHs to produce ATRA. ATRA then translocates to the nucleus and binds to the retinoic acid receptor (RAR), which forms a heterodimer with the retinoid X receptor (RXR). This ligand-activated RAR/RXR heterodimer binds to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes, thereby recruiting co-activators and initiating gene transcription. This signaling cascade regulates a multitude of cellular processes, including differentiation, proliferation, and apoptosis.



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Caption: All-Trans Retinoic Acid (ATRA) Signaling Pathway.

Data Presentation

Table 1: Profiling of ALDH Isozyme Activity in a Panel of Cancer Cell Lines using LEI-945.

This table summarizes the relative abundance of active ALDH isozymes in different cancer cell lines as determined by quantitative chemical proteomics using the LEI-945 probe. Data is presented as the fold-change in the label-free quantification (LFQ) value for each identified ALDH enzyme compared to the average LFQ value across all cell lines.

Cell Line	ALDH1A1 (Fold Change)	ALDH1A3 (Fold Change)	ALDH2 (Fold Change)	ALDH3A1 (Fold Change)	ALDH7A1 (Fold Change)
A549	2.5	1.2	0.8	1.5	1.1
MDA-MB-468	10.1	3.5	0.5	0.9	1.0
SK-BR-3	0.1	0.2	8.2	1.1	0.9
MCF-7	1.5	2.1	1.0	1.2	1.3
T47D	0.5	0.8	1.1	0.9	1.0

Data adapted from proteomics experiments reported in the literature.^[1]

Table 2: Competitive Profiling of ALDH Inhibitors using LEI-945.

This table shows the inhibition of ALDH isozymes by different compounds in A549 cells, as determined by competitive activity-based protein profiling with LEI-945. Data represents the percentage of inhibition of probe labeling in the presence of the inhibitor compared to a DMSO control.

Inhibitor (Concentration)	ALDH1A1 Inhibition (%)	ALDH1A3 Inhibition (%)	ALDH2 Inhibition (%)
Retinal (100 μ M)	>85	>85	<15
DEAB (100 μ M)	>90	>90	>90
NCT-505 (10 μ M)	>95	>90	<10

Data adapted from competitive chemical proteomics experiments.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol 1: Synthesis of Retinaldehyde-Based Probe (LEI-945)

This protocol outlines the key steps for the synthesis of the LEI-945 activity-based probe.[\[1\]](#)[\[2\]](#)

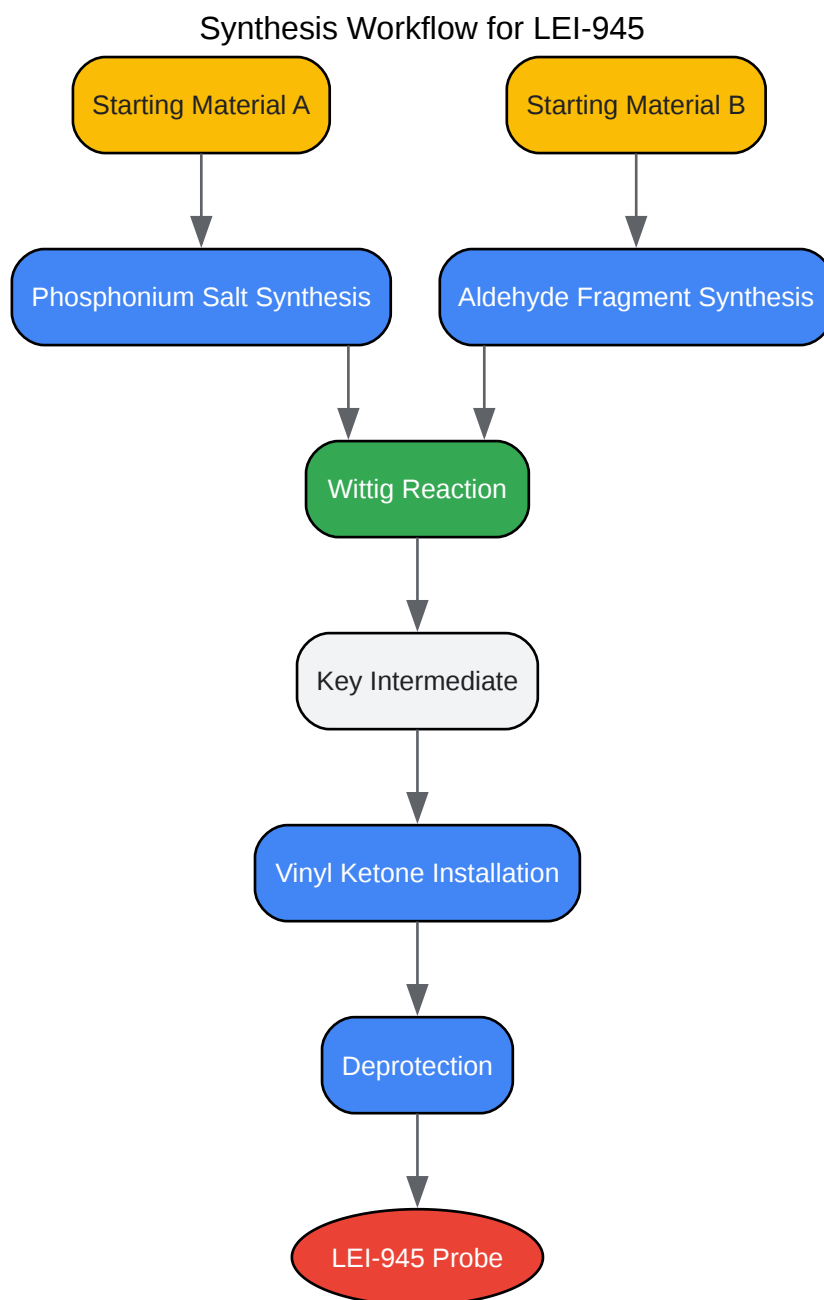
Materials:

- Starting materials and reagents as described in the original publication.[\[1\]](#)
- Standard laboratory glassware and equipment for organic synthesis.
- Inert atmosphere (Nitrogen or Argon).
- Thin Layer Chromatography (TLC) for reaction monitoring.
- Column chromatography for purification.

Procedure:

The synthesis of LEI-945 is a multi-step process. The following is a simplified overview of the key transformations. For detailed reaction conditions, reagent quantities, and purification methods, refer to the supporting information of the original publication.[\[1\]](#)

- **Synthesis of the Phosphonium Salt:** The synthesis begins with the preparation of a key phosphonium salt intermediate from commercially available starting materials. This involves a series of reactions including bromination, etherification, and reaction with triphenylphosphine.
- **Synthesis of the Aldehyde Fragment:** A separate aldehyde fragment is synthesized, which will be coupled with the phosphonium salt.
- **Wittig Reaction:** The phosphonium salt and the aldehyde fragment are reacted via a Wittig reaction to form the carbon backbone of the retinal analog.
- **Introduction of the Vinyl Ketone Warhead:** The vinyl ketone reactive group is introduced to the scaffold.
- **Final Deprotection and Purification:** Any protecting groups are removed, and the final product, LEI-945, is purified using column chromatography.



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Caption: LEI-945 Synthesis Workflow.

Protocol 2: In-gel Fluorescence Profiling of ALDH Activity

This protocol describes the use of LEI-945 for the fluorescent labeling and visualization of active ALDH enzymes in cell lysates.[1]

Materials:

- Cells of interest cultured to ~80-90% confluency.
- LEI-945 probe (stock solution in DMSO).
- DPBS (Dulbecco's Phosphate-Buffered Saline).
- Lysis buffer (e.g., RIPA buffer with protease inhibitors).
- Click chemistry reagents:
 - Tris(2-carboxyethyl)phosphine (TCEP)
 - Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA)
 - Copper(II) sulfate (CuSO_4)
 - Azide-functionalized fluorophore (e.g., Azide-Alexa Fluor 647).
- SDS-PAGE gels and running buffer.
- Fluorescence gel scanner.

Procedure:

- Cell Culture and Treatment:
 - Culture cells to the desired confluency.
 - For competitive profiling, pre-incubate cells with an inhibitor or vehicle control (DMSO) for 1 hour at 37°C.
 - Add LEI-945 probe to the cell culture medium to a final concentration of 1 μM .
 - Incubate for 1 hour at 37°C.
- Cell Lysis:

- Wash the cells twice with ice-cold DPBS.
- Lyse the cells in lysis buffer on ice for 20 minutes.
- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Determine the protein concentration of the supernatant using a standard protein assay (e.g., BCA).
- Click Chemistry Reaction:
 - To 50 µg of protein lysate, add the click chemistry reagents in the following order:
 - TCEP (final concentration 1 mM).
 - TBTA (final concentration 100 µM).
 - Azide-fluorophore (final concentration 100 µM).
 - CuSO₄ (final concentration 1 mM).
 - Vortex briefly and incubate at room temperature for 1 hour in the dark.
- SDS-PAGE and Fluorescence Imaging:
 - Add 4x Laemmli sample buffer to the reaction mixture.
 - Resolve the proteins by SDS-PAGE.
 - Visualize the fluorescently labeled proteins using a fluorescence gel scanner with the appropriate excitation and emission wavelengths for the chosen fluorophore.

Protocol 3: Mass Spectrometry-Based Proteomic Profiling of ALDH Activity

This protocol details the enrichment and identification of LEI-945 labeled proteins by mass spectrometry.^[1]

Materials:

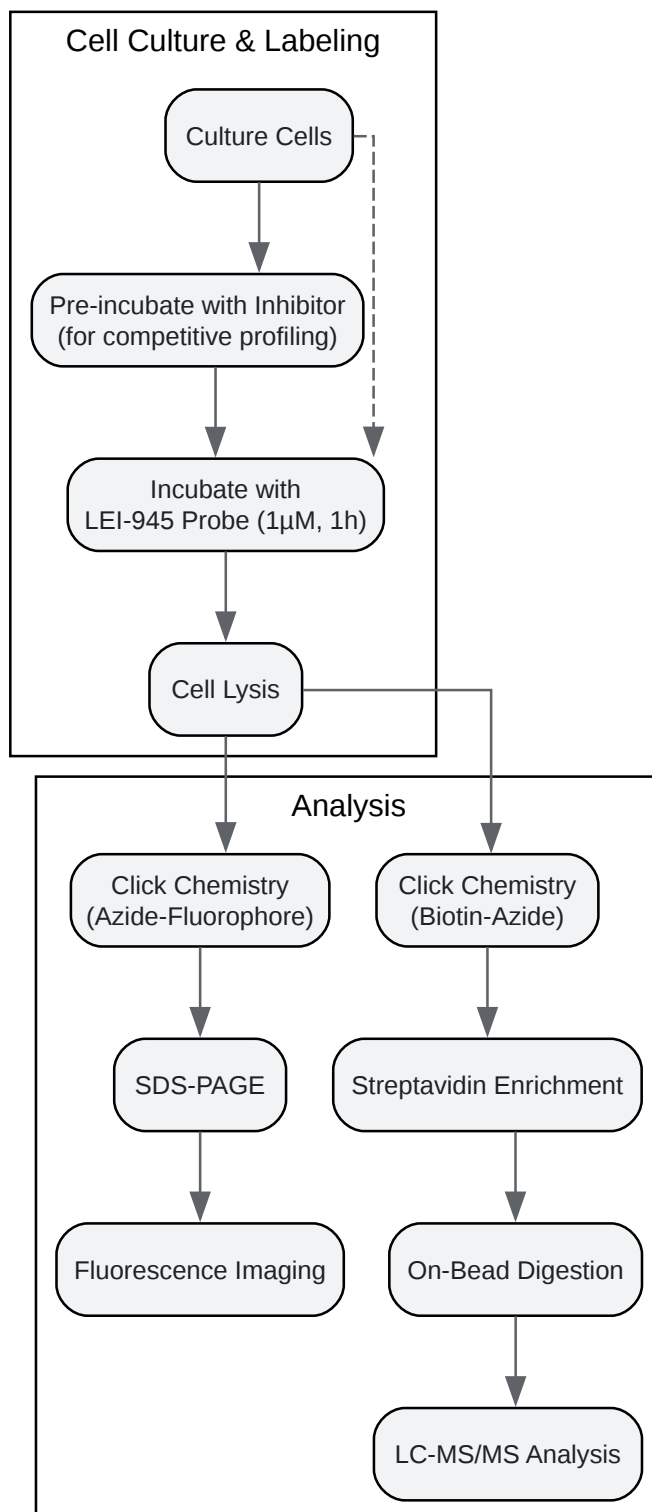
- Cells treated with LEI-945 as described in Protocol 2.
- Click chemistry reagents with biotin-azide.
- Streptavidin-agarose beads.
- Wash buffers (e.g., PBS with varying concentrations of SDS).
- Urea solution (8 M).
- Dithiothreitol (DTT).
- Iodoacetamide (IAA).
- Trypsin.
- LC-MS/MS system.

Procedure:

- Probe Labeling and Click Chemistry:
 - Label cells with LEI-945 as described in Protocol 2, steps 1.1-1.3.
 - Perform the click chemistry reaction as in Protocol 2, step 3, but using biotin-azide instead of a fluorescent azide.
- Enrichment of Biotinylated Proteins:
 - Incubate the biotinylated lysate with streptavidin-agarose beads for 1-2 hours at 4°C with gentle rotation.
 - Wash the beads extensively to remove non-specifically bound proteins. A typical wash series includes washes with PBS containing 1% SDS, followed by PBS alone.
- On-Bead Digestion:
 - Resuspend the beads in 8 M urea.

- Reduce the disulfide bonds with DTT (e.g., 10 mM for 30 minutes at 37°C).
- Alkylate the free cysteines with IAA (e.g., 20 mM for 30 minutes at room temperature in the dark).
- Dilute the urea to <2 M with ammonium bicarbonate buffer.
- Add trypsin and digest the proteins overnight at 37°C.
- LC-MS/MS Analysis:
 - Collect the supernatant containing the digested peptides.
 - Analyze the peptides by LC-MS/MS.
 - Identify and quantify the enriched proteins using appropriate proteomics software (e.g., MaxQuant). The relative abundance of ALDH isozymes can be determined using label-free quantification (LFQ).

Experimental Workflow for ALDH Profiling

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Caption: ALDH Profiling Experimental Workflow.

Conclusion

The retinaldehyde-based probe LEI-945 provides a robust and specific tool for the activity-based profiling of ALDH enzymes in complex biological systems. The protocols outlined in these application notes offer a framework for researchers to investigate the role of ALDHs in various physiological and pathological contexts. The ability to perform both fluorescent in-gel analysis and in-depth proteomic profiling makes this probe a versatile tool for basic research and drug discovery efforts targeting the ALDH enzyme family.

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